

Application Notes and Protocols for Pam3CSK4 TFA Solution

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Compound of Interest

Compound Name: Pam3CSK4 TFA

Cat. No.: B1678361

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Introduction

Pam3CSK4, a synthetic triacylated lipopeptide, is a potent agonist for the Toll-like receptor 2/1 (TLR2/TLR1) heterodimer.[1][2][3] As a mimic of the acylated amino terminus of bacterial lipoproteins, it serves as a powerful tool in immunology research and vaccine development to stimulate innate immune responses.[1][2] The trifluoroacetate (TFA) salt of Pam3CSK4 often provides enhanced solubility and stability, making it a preferred formulation for experimental use.[4]

These application notes provide detailed protocols for the dissolution, preparation, and use of **Pam3CSK4 TFA** solutions for both in vitro and in vivo applications.

Physicochemical and Biological Properties

A summary of the key quantitative data for **Pam3CSK4 TFA** is provided below.

Property	Value	References
Full Name	N-Palmitoyl-S-[2,3-bis(palmitoyloxy)-(2RS)-propyl]-(R)-cysteiny-l-seryl-lysyl-lysyl-lysyl-lysine, Trifluoroacetate Salt	[5]
Molecular Weight	1852.33 g/mol	[2][6]
Appearance	White to off-white solid powder	[5][7]
Purity	≥95%	[2][8]
Biological Activity	TLR1/TLR2 Agonist	[3]
EC ₅₀ (human TLR1/2)	0.47 ng/mL	[5][6][7]

Solubility and Storage Recommendations

Proper storage and handling are critical to maintaining the biological activity of **Pam3CSK4 TFA**.

Parameter	Recommendation	References
Solubility in Water	Up to 16.67 mg/mL (9 mM). Sonication or gentle heating may be required. For pre-clinical grade, 1 mg/mL in physiological water is recommended.	[5] [9]
Solubility in DMSO	≥ 25 mg/mL. Ultrasonic assistance is recommended.	[7] [10]
Working Concentration (in vitro)	0.1 - 10 ng/mL for general cell culture assays. Up to 1 µg/mL has been used for specific applications like neutrophil activation.	[2] [4] [10]
Working Concentration (in vivo)	2 - 20 µg/mouse or 5 mg/kg for intraperitoneal injection in mice.	[5] [9]
Storage (Powder)	Store at -20°C for up to 3 years or -80°C for up to 2 years. Keep sealed and protected from moisture.	[5] [7]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[5] [7] [9]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Pam3CSK4 TFA Stock Solution

This protocol describes the preparation of a concentrated stock solution that can be diluted for various experimental needs.

Materials:

- **Pam3CSK4 TFA** powder
- Sterile, endotoxin-free water or DMSO
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional, recommended for higher concentrations)

Procedure:

- **Calculate Required Mass:** Determine the desired volume of the stock solution. For example, to prepare 1 mL of a 1 mg/mL solution, weigh out 1 mg of **Pam3CSK4 TFA** powder.
- **Pre-warm Solvent:** Bring the chosen solvent (sterile water or DMSO) to room temperature.
- **Dissolution:**
 - Aseptically add the appropriate volume of solvent to the vial containing the **Pam3CSK4 TFA** powder.
 - Vortex the vial gently for 1-2 minutes until the powder is completely dissolved.
 - If dissolution is difficult, particularly in water, sonicate the solution for 5-10 minutes.^[5] Gentle warming can also be applied.
- **Aliquotting:** Dispense the stock solution into sterile, single-use aliquots (e.g., 10-50 µL) in polypropylene tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.^[9]
- **Storage:** Store the aliquots immediately at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).^{[5][7]}

Protocol 2: In Vitro Cell Stimulation Assay

This protocol provides a general workflow for treating cultured cells with **Pam3CSK4 TFA** to study downstream signaling and cytokine production.

Materials:

- **Pam3CSK4 TFA** stock solution (from Protocol 1)
- Cultured cells (e.g., macrophages, monocytes, or HEK293 cells expressing TLR2/1)
- Complete cell culture medium
- Sterile phosphate-buffered saline (PBS)
- Multi-well cell culture plates
- Sterile, 0.22 μ m syringe filter (if stock was not prepared with sterile, endotoxin-free water)

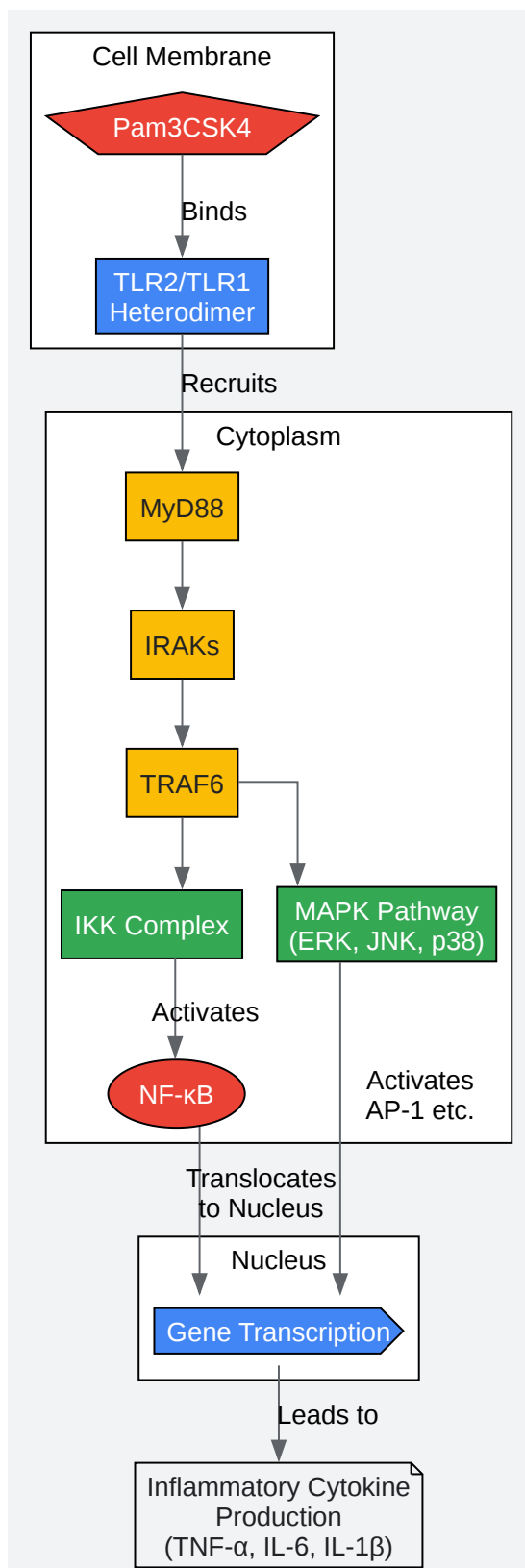
Procedure:

- Cell Seeding: Plate cells in a multi-well plate at the desired density and allow them to adhere overnight under standard culture conditions (e.g., 37°C, 5% CO₂).
- Preparation of Working Solution:
 - Thaw an aliquot of the **Pam3CSK4 TFA** stock solution at room temperature.
 - Dilute the stock solution to the final desired working concentration (e.g., 1 ng/mL, 10 ng/mL, or 100 ng/mL) using fresh, pre-warmed complete cell culture medium.
 - Note: If the stock solution was prepared in DMSO, ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically <0.1%).
 - If sterility is a concern, the final working solution can be passed through a 0.22 μ m filter before adding to cells.^[7]
- Cell Stimulation:
 - Remove the old medium from the cultured cells.

- Add the prepared working solution containing **Pam3CSK4 TFA** to the appropriate wells.
- Include a vehicle control (medium with the same concentration of solvent, e.g., water or DMSO) for comparison.
- Incubation: Incubate the cells for the desired period (e.g., 4, 12, or 24 hours) to allow for cellular activation.
- Downstream Analysis: Following incubation, collect the cell supernatant to measure cytokine secretion (e.g., via ELISA) or lyse the cells to analyze protein expression, phosphorylation status, or gene expression (e.g., via Western blot or qRT-PCR).

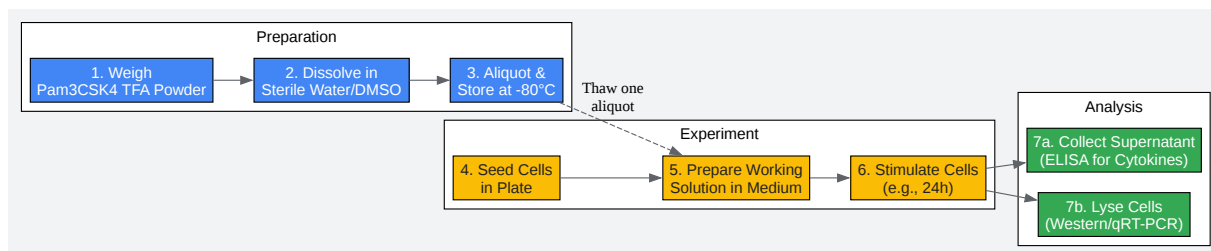
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the key signaling cascade initiated by Pam3CSK4 and the general experimental workflow.



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Caption: Pam3CSK4/TLR2/1 signaling cascade.



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Caption: General experimental workflow for Pam3CSK4.

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